

overcoming CVT-313 CDK5 off-target inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cvt-313

CAS No.: 199986-75-9

Cat. No.: S524588

[Get Quote](#)

CVT-313 Inhibition Profile

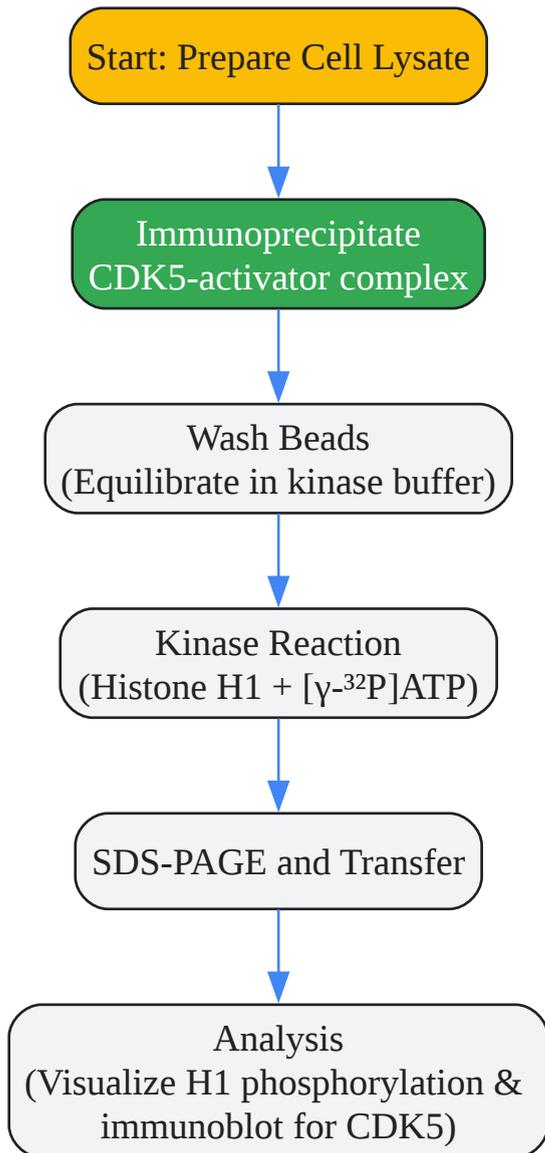
The core issue is that **CVT-313** inhibits both CDK2 and CDK5 at similar, sub-micromolar concentrations. The table below summarizes its key inhibitory activities.

Target	Reported IC ₅₀ / Inhibition	Experimental Context
CDK2	0.5 µM [1]	In vitro (cell-free) assay
CDK2	0.18 to 0.5 µM [2]	Not specified
CDK5	0.42 µM [2]	Not specified
CDK1/cyclin B	4.2 µM [3]	Not specified
CDK4/cyclin D1	215 µM [3]	Not specified

This profile shows that **CVT-313** is a potent inhibitor of CDK2 and CDK5, with significantly less potency against CDK1 and CDK4 [2] [3]. This narrow selectivity is the source of its off-target effects.

Experimental Protocol: Validating CDK5 Activity

To troubleshoot experiments involving **CVT-313** and CDK5, you need a reliable method to measure CDK5 activity directly. The following peer-reviewed protocol outlines how to perform an **active CDK5 immunoprecipitation and kinase assay** [4].



[Click to download full resolution via product page](#)

The key steps in this workflow are:

- **Immunoprecipitation:** The protocol uses a specific lysis buffer designed to preserve both the p35 and p39 activator complexes with CDK5, allowing measurement of total cellular CDK5 activity [4].
- **Kinase Reaction:** The immunoprecipitated active CDK5 complex is incubated with its classic substrate, Histone H1, and radioactive ATP.

- **Analysis:** Phosphorylation of Histone H1 is visualized and quantified to measure CDK5 activity, which is then normalized to the amount of CDK5 protein immunoprecipitated [4].

Troubleshooting and Mitigation Strategies

Based on the search results, here are key points you can include in your FAQs and guides:

- **Confirm the Off-Target Effect:** If a researcher observes a biological effect with **CVT-313**, they should not assume it is solely due to CDK2 inhibition. The immunoprecipitation kinase assay described above is the gold standard for confirming whether CDK5 activity is being affected in their specific experimental system [4].
- **Employ Control Experiments:** Use selective CDK2 inhibitors that do not target CDK5 to disentangle the effects. The search results mention drugs like **Palbociclib** (a CDK4/6 inhibitor that has been repurposed for inflammation via off-label pathways) [5]. However, note that another search result discusses rapid adaptation to CDK2 inhibition, highlighting the intrinsic plasticity of the cell cycle [6]. This complexity underscores the need for careful experimental design.
- **Explore Alternative Inhibitors:** For researchers specifically interested in targeting CDK5, note that the search results indicate an ongoing challenge. One study states that "none of the molecules have been reported to selectively inhibit Cdk5," and the search for specific CDK5 inhibitors remains an active area of drug discovery [7] [8]. New machine learning-based approaches are being developed to discover novel CDK5 inhibitors [8].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CVT-313 | CDK inhibitor | Mechanism | Concentration [selleckchem.com]
2. CVT 313 | Cyclin-dependent Kinase Inhibitors [rndsystems.com]
3. CVT-313 [enzo.com]
4. Active Cdk5 Immunoprecipitation and Kinase Assay [bio-protocol.org]
5. Drug repurposing of cyclin-dependent kinase inhibitors for ... [pmc.ncbi.nlm.nih.gov]

6. Rapid adaptation to CDK2 inhibition exposes intrinsic cell ... [sciencedirect.com]

7. Targeting a Tau Kinase Cdk5, Cyclin-Dependent Kinase [pmc.ncbi.nlm.nih.gov]

8. Machine Learning-Based Virtual Screening for the ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [overcoming CVT-313 CDK5 off-target inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b524588#overcoming-cvt-313-cdk5-off-target-inhibition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com